

# Application Note: Gas Chromatography for the Separation of Krypton and Neon

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## Compound of Interest

Compound Name: *Krypton;neon*

Cat. No.: *B14647749*

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## Introduction

The accurate separation and quantification of krypton (Kr) and neon (Ne) are critical in various fields, including atmospheric science, industrial gas production, and medical tracer applications. Gas chromatography (GC) is a powerful analytical technique for this purpose, offering high resolution and sensitivity. This application note details the methodologies for separating krypton and neon using Porous Layer Open Tubular (PLOT) columns and a Thermal Conductivity Detector (TCD).

## Principle of Separation

The separation of krypton and neon by gas chromatography is based on the differential partitioning of these gases between a stationary phase and a mobile phase. Due to their different atomic sizes and polarizabilities, krypton and neon exhibit distinct interactions with the adsorbent material of the GC column, leading to different retention times and enabling their separation. Molecular Sieve 5A is a commonly used stationary phase that effectively separates permanent gases based on molecular size exclusion and adsorption.

## Instrumentation and Columns

A gas chromatograph equipped with a Thermal Conductivity Detector (TCD) is the standard instrumentation for this analysis. The TCD is a universal detector that responds to the difference in thermal conductivity between the carrier gas and the analyte, making it well-suited for detecting permanent gases.<sup>[1][2][3]</sup>

The choice of column is paramount for a successful separation. Porous Layer Open Tubular (PLOT) columns are highly effective for separating volatile compounds and permanent gases at ambient or sub-ambient temperatures.<sup>[4][5][6]</sup> For the specific separation of krypton and neon, the following columns are recommended:

- Molecular Sieve 5A (MS5A) PLOT Column: This column is ideal for the separation of permanent gases, including neon, argon, and oxygen.<sup>[7][8][9]</sup> It separates molecules based on their size and shape.
- PoraPLOT U (PPU) PLOT Column: This column is effective for the analysis of krypton, methane, and xenon.<sup>[10]</sup>

In some applications, a dual-channel configuration with both an MS5A and a PPU column can be employed for the comprehensive analysis of a mixture of noble gases.<sup>[10]</sup>

## Experimental Parameters

The following tables summarize the typical experimental conditions for the separation of krypton and neon using a gas chromatograph with a TCD.

Table 1: Gas Chromatograph - General Parameters

Parameter	Value
Detector	Thermal Conductivity Detector (TCD)
Carrier Gas	Helium or Hydrogen <sup>[3][11]</sup>
Injection Mode	Gas Sampling Valve

Table 2: Method Parameters for Neon Separation

Parameter	Value
Column	Agilent CP-Molesieve 5Å, 20 m[10]
Injector Temperature	50 °C[10]
Column Temperature	50 °C[10]
Column Pressure	300 kPa[10]
Injection Time	300 ms[10]

Table 3: Method Parameters for Krypton Separation

Parameter	Value
Column	Agilent CP-PoraPLOT U, 20 m[10]
Injector Temperature	50 °C[10]
Column Temperature	40 °C[10]
Column Pressure	200 kPa[10]
Injection Time	40 ms[10]

## Experimental Protocols

### Protocol 1: Single-Channel GC-TCD Analysis of Krypton and Neon

This protocol outlines the procedure for the sequential analysis of krypton and neon using a single-channel gas chromatograph.

#### 1. Instrument Preparation:

- Ensure the gas chromatograph is equipped with a functional Thermal Conductivity Detector.
- Install the appropriate PLOT column (Molecular Sieve 5A for neon or PoraPLOT U for krypton).
- Set the carrier gas (Helium) flow rate and pressure according to the manufacturer's recommendations for the column.

- Set the injector, column oven, and detector temperatures as specified in Table 2 or 3.
- Allow the system to stabilize until a steady baseline is achieved.

## 2. Sample Introduction:

- Connect the gas sample cylinder to the gas sampling valve of the GC.
- Purge the sample loop with the gas mixture to ensure a representative sample is injected.
- Actuate the gas sampling valve to inject the sample onto the column.

## 3. Data Acquisition:

- Start the data acquisition software simultaneously with the sample injection.
- Monitor the chromatogram for the elution of the target analytes. Neon will have a shorter retention time than krypton.

## 4. Data Analysis:

- Identify the peaks corresponding to neon and krypton based on their retention times, which should be determined by running a certified standard gas mixture.
- Integrate the peak areas to determine the concentration of each component. Quantification is achieved by comparing the peak areas of the sample to those of a calibration standard with known concentrations.

# Protocol 2: Dual-Channel GC-TCD Analysis for Simultaneous Separation

This protocol is for a more advanced setup utilizing a dual-channel gas chromatograph for the simultaneous analysis of a gas mixture containing both krypton and neon.

## 1. Instrument Configuration:

- Configure the GC with two separate channels.
- Install a Molecular Sieve 5A PLOT column in Channel 1 for the separation of neon.[\[10\]](#)
- Install a PoraPLOT U PLOT column in Channel 2 for the separation of krypton.[\[10\]](#)
- Each channel will have its own injector and detector, or a switching valve system can be used to direct the sample to the appropriate column.

## 2. Method Setup:

- Set the experimental parameters for each channel as detailed in Tables 2 and 3.

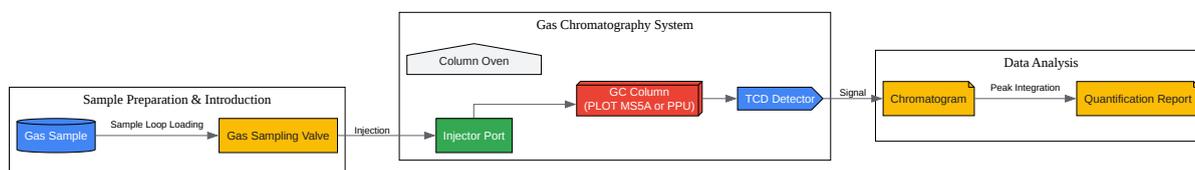
### 3. Sample Injection and Analysis:

- Introduce the gas sample through a common gas sampling valve that splits the sample to both channels.
- Initiate the analysis and data acquisition for both channels simultaneously.

### 4. Data Interpretation:

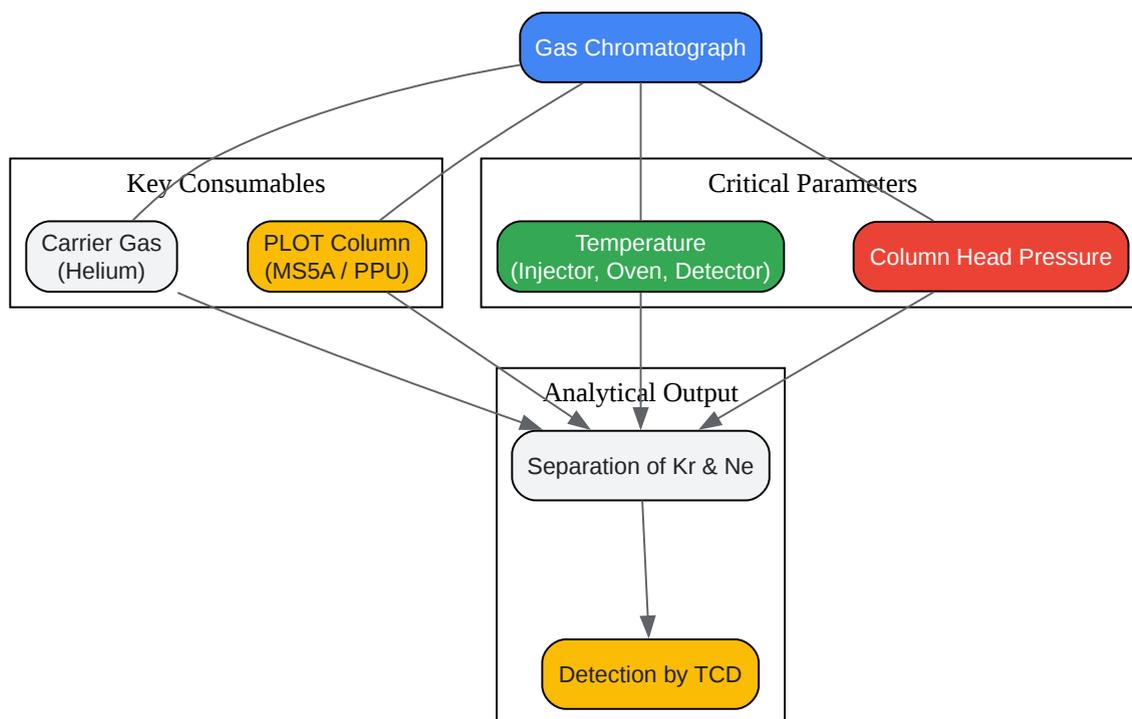
- Analyze the chromatogram from Channel 1 to identify and quantify neon.
- Analyze the chromatogram from Channel 2 to identify and quantify krypton.

## Visualizations



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Caption: Experimental workflow for the gas chromatographic analysis of krypton and neon.



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Caption: Logical relationships of components in the GC separation of krypton and neon.

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